

Hexyl Crotonate Properties & Handling

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Compound Focus: Hexyl crotonate

CAS No.: 19089-92-0

Cat. No.: S749177

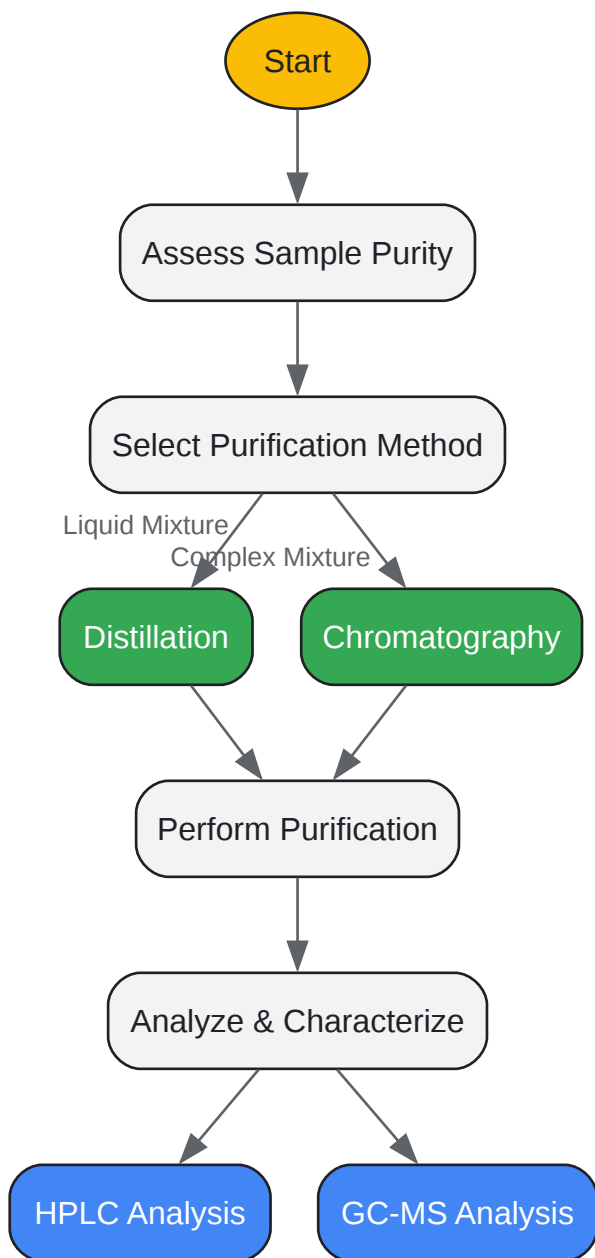
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Understanding the basic properties of your target compound is the first step in designing a purification strategy. The table below summarizes the available data for **hexyl crotonate**.

Property	Value / Description	Source
Chemical Name	Hexyl crotonate	[1]
CAS Number	19089-92-0	[2]
Molecular Formula	$C_{10}H_{18}O_2$	[1] [2]
Molecular Weight	170.25 g/mol	[2]
Chemical Structure	Fatty acid ester; (2E)-but-2-enoic acid hexyl ester	[2]
Odor Profile	Sweet, green, caramel, walnut, oily; described as "fermented, deep fruity" with guava, rum, and berry notes.	[3] [2]
Stability & Handling	Considered a top note with moderate persistence; very strong odor impact , use at low concentrations (e.g., 0.01%-10%).	[3]

Potential Purification Methods

For a solid compound, recrystallization is a standard purification technique. For liquids like **hexyl crotonate**, distillation and chromatographic methods are more appropriate. Here is a general workflow for selecting and planning a purification process, based on standard laboratory practices.



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Given its physical state (liquid) and molecular structure, the following methods are technically suitable for purifying **hexyl crotonate**, despite a lack of direct documented protocols.

- **Distillation:** This is a primary method for purifying liquid organic compounds. Techniques like **fractional distillation** or **short-path distillation** can effectively separate **hexyl crotonate** from impurities based on differences in boiling points.
- **Chromatography:** Column chromatography, particularly **Reversed-Phase HPLC**, is highly effective. The phenyl-hexyl column chemistry mentioned in the search results is known for providing unique selectivity for aromatic and heterocyclic compounds, which could be beneficial [4] [5]. The predicted LC-MS/MS spectra available can aid in method development and peak identification [2].

Troubleshooting & FAQs

Q1: My purified hexyl crotonate has an unexpectedly weak or off-profile odor. What could be wrong?

- **Cause 1:** The compound may be volatile and evaporate quickly. It is described as a top note with a longevity of a few hours on a smelling strip [3].
- **Cause 2:** In-process degradation due to excessive heat or exposure to acidic/basic conditions during purification.
- **Solution:** Optimize purification parameters like temperature during distillation. Analyze the final product using GC-MS to check for purity and the presence of degradation products.

Q2: How can I analytically verify the purity of my hexyl crotonate sample?

- **GC-MS (Gas Chromatography-Mass Spectrometry):** This is ideal for volatile compounds. A predicted GC-MS spectrum is available for comparison [2].
- **HPLC (High-Performance Liquid Chromatography):** Use a reversed-phase system (e.g., a C18 or phenyl-hexyl column) with a UV/Vis or PDA detector. The predicted LC-MS/MS data can guide method development [6] [2].

Important Notes & Next Steps

- **No Direct Protocols:** The major limitation is the absence of a step-by-step purification protocol for **hexyl crotonate** in the public domain.
- **Generalized Methods:** The methods discussed are standard for organic compounds with similar properties.
- **Start with Analysis:** Before purification, use analytical techniques (TLC, GC-MS) to understand the impurity profile of your crude mixture.

- **Consult Specialized Databases:** For a definitive protocol, search commercial chemical suppliers (e.g., Sigma-Aldrich, TCI) or specialized scientific literature on fragrance and flavor chemistry.

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References

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To cite this document: Smolecule. [Hexyl Crotonate Properties & Handling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b749177#purification-methods-hexyl-crotonate>]

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